

health and safety data for 1-(4-phenylphenyl)ethanamine

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Compound of Interest

Compound Name: 1-(4-Phenylphenyl)ethanamine

Cat. No.: B1272158

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An In-depth Technical Guide to the Health and Safety of 1-(4-phenylphenyl)ethanamine

This guide provides a comprehensive technical overview of the health and safety considerations for **1-(4-phenylphenyl)ethanamine** (CAS: 86217-82-5), a biphenyl derivative of significant interest in chemical synthesis and drug discovery. This document is intended for researchers, laboratory personnel, and drug development professionals who may handle this compound. The information herein is synthesized from established safety databases and regulatory guidance to ensure a high standard of scientific integrity and practical utility.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the cornerstone of a robust safety assessment. **1-(4-phenylphenyl)ethanamine**, also known as 1-(1,1'-biphenyl-4-yl)ethanamine, is a primary amine with a biphenyl scaffold. Its physical and chemical characteristics dictate its behavior in a laboratory setting and are crucial for developing appropriate handling and storage protocols.

Property	Value	Source
IUPAC Name	1-(4-phenylphenyl)ethanamine	[1]
CAS Number	86217-82-5	[1]
Molecular Formula	C ₁₄ H ₁₅ N	[1]
Molecular Weight	197.27 g/mol	[1]
Synonyms	1-(1,1'-Biphenyl)-4-ylethanamine, 4-(1-Aminoethyl)biphenyl	[1]

Hazard Identification and GHS Classification

1-(4-phenylphenyl)ethanamine is classified under the Globally Harmonized System (GHS) as a hazardous substance. The following classifications from authoritative bodies like the European Chemicals Agency (ECHA) mandate specific handling precautions and personal protective equipment (PPE).[1] The primary hazards are associated with its corrosive and irritant nature, typical of many primary amines.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: PubChem CID 2771754[1]

The "Danger" signal word associated with this compound underscores the potential for severe health effects upon improper handling.[1] The H318 classification, in particular, is critical; it indicates a risk of irreversible eye damage, making eye protection not just a recommendation but a mandatory requirement.

Toxicological Profile: A Mechanistic Perspective

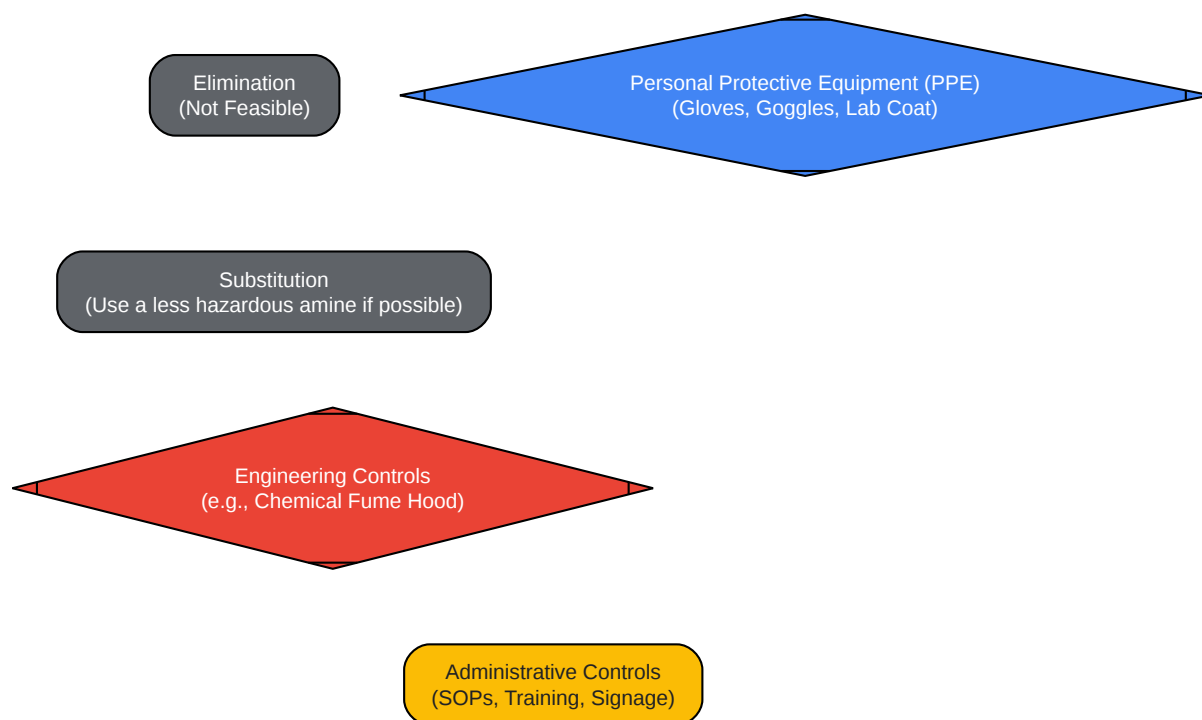
While comprehensive toxicological data specific to **1-(4-phenylphenyl)ethanamine** is not extensively published, the GHS classifications provide a clear directive for risk assessment.

- **Acute Oral Toxicity (H302):** Ingestion of this compound can be harmful.^[1] Researchers must prohibit eating, drinking, and smoking in laboratory areas to prevent accidental ingestion.^[2]
- **Skin Irritation (H315):** As a primary amine, this compound can disrupt the lipid bilayer of the skin, leading to irritation, inflammation, and dermatitis upon contact.^[1] Prolonged or repeated exposure should be avoided.
- **Serious Eye Damage (H318):** This is the most severe hazard classification for this compound.^[1] The basic nature of the amine group can cause rapid and severe damage to the cornea through saponification of fatty acids and disruption of cell membranes, potentially leading to permanent vision loss. This necessitates the use of chemical splash goggles and, in certain operations, a face shield.^[2]
- **Respiratory Irritation (H335):** If aerosolized or handled as a fine powder, the compound may irritate the mucous membranes of the respiratory tract.^[1] This is a common hazard for amine compounds and underscores the need for handling within a certified chemical fume hood or other ventilated enclosure.

As of this writing, there is no specific data available regarding the germ cell mutagenicity or carcinogenicity of this compound.^[3] In the absence of such data, it is prudent to treat it as a substance with unknown long-term health effects and minimize exposure to as low as reasonably achievable (ALARA).

Exposure Control and Personal Protection

A multi-layered approach to exposure control is essential for ensuring personnel safety. The hierarchy of controls provides a systematic framework for mitigating risks associated with hazardous chemicals.



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Caption: The Hierarchy of Controls prioritizes risk mitigation strategies.

- **Engineering Controls:** The primary method for controlling exposure is to handle the material in a certified chemical fume hood. This ensures that any dust or vapors are captured at the source, preventing inhalation.[4][5] Eyewash stations and safety showers must be readily accessible in the immediate work area.[4][5]
- **Administrative Controls:** Develop and strictly follow Standard Operating Procedures (SOPs) for all tasks involving this chemical. All personnel must be trained on the specific hazards and handling procedures. Clearly label all containers.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with engineering controls.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US). A face shield may be required for splash hazards.	Protects against severe and potentially irreversible eye damage (H318).[2][6]
Hand Protection	Nitrile or neoprene gloves. Check manufacturer's breakthrough time data.	Prevents skin contact and irritation (H315). Contaminated gloves must be changed immediately.
Skin/Body Protection	A flame-retardant laboratory coat. Ensure cuffs are closed.	Protects against skin contact and contamination of personal clothing.[3]
Respiratory Protection	Not typically required if handled within a fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate organic vapor/particulate filter may be necessary.	Prevents respiratory tract irritation (H335).[6]

Safe Handling and Storage Protocols

Protocol 1: Safe Laboratory Handling

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the indicated height. Confirm the location of the nearest eyewash station and safety shower. Don all required PPE.
- **Weighing:** If weighing a solid, perform this task within the fume hood or in a ventilated balance enclosure to prevent inhalation of dust.
- **Transfer:** Use spatulas or powder funnels to transfer the solid. Avoid creating dust. If making a solution, add the solid slowly to the solvent.

- **Reaction Setup:** All manipulations, including setting up reactions and work-ups, must be conducted within the fume hood.
- **Post-Handling:** Thoroughly decontaminate the work area and any equipment used. Wash hands and any exposed skin thoroughly with soap and water after removing gloves.[\[3\]](#)[\[4\]](#)

Protocol 2: Chemical Storage

- **Container:** Keep the chemical in its original, tightly sealed container.[\[3\]](#)[\[4\]](#)
- **Location:** Store in a dry, cool, and well-ventilated area.[\[4\]](#)[\[5\]](#) A designated cabinet for corrosive and toxic materials is recommended.
- **Segregation:** Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases to prevent hazardous reactions.[\[3\]](#)[\[5\]](#)
- **Inventory:** Maintain an accurate inventory and store in a locked-up location.[\[3\]](#)[\[4\]](#)

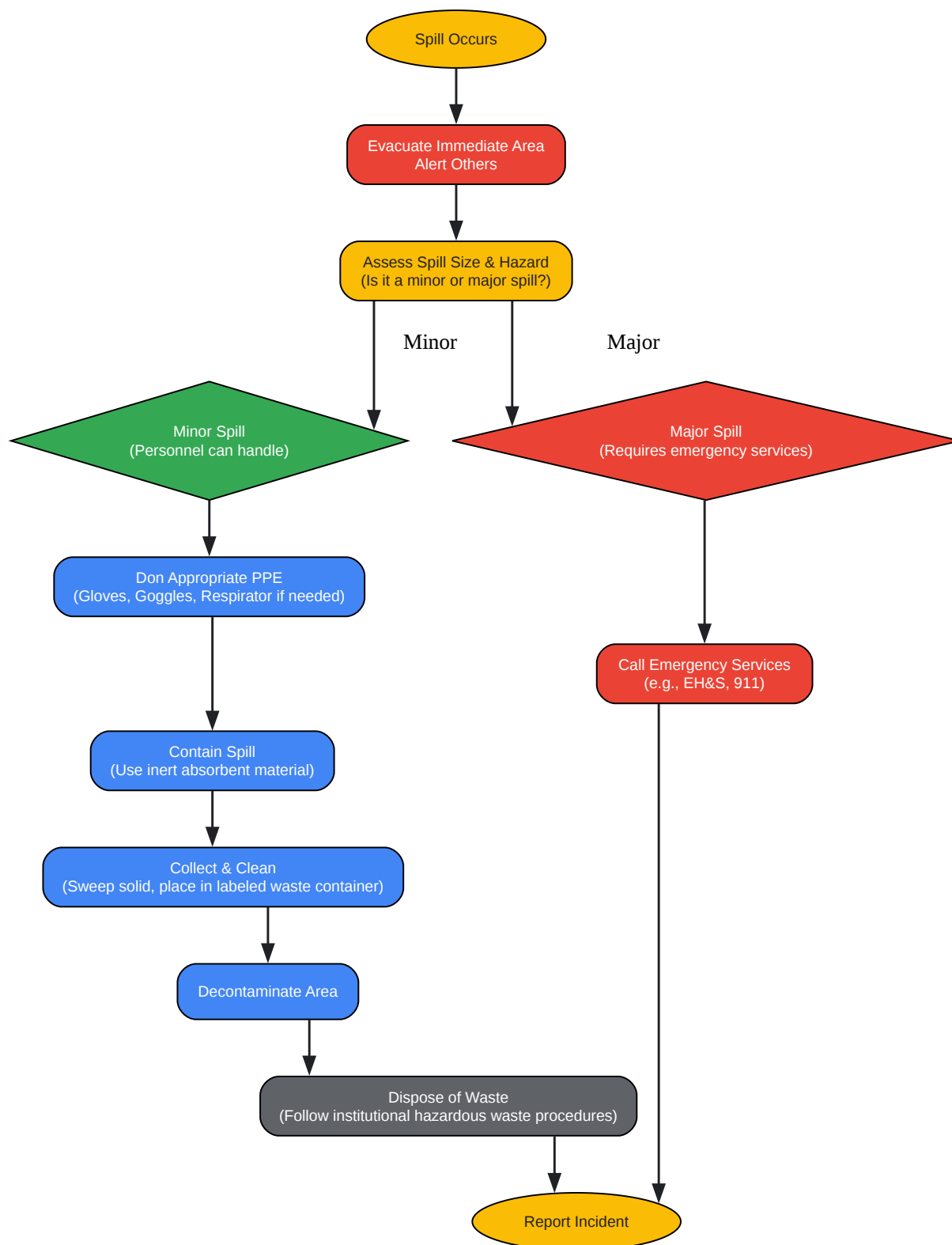
First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[\[3\]](#)[\[4\]](#)
- **Inhalation:** Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or breathing is difficult, call a poison control center or doctor immediately.[\[3\]](#)[\[4\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink plenty of water. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)

Protocol 3: Chemical Spill Response



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Caption: Workflow for responding to a chemical spill.

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area.
- Control: If safe to do so, prevent the spread of dust or liquid.
- Containment: For a small spill, cover with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials.
- Cleanup: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal. Avoid creating dust.[5]
- Decontamination: Clean the spill area thoroughly with an appropriate decontaminating solution, followed by soap and water.
- Disposal: Dispose of all contaminated materials (absorbent, PPE, etc.) as hazardous waste in accordance with local, state, and federal regulations.[3][4]

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